

Essential Safety and Logistics for Handling 3,3-Dimethoxypropanenitrile

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Compound of Interest

Compound Name: 3,3-Dimethoxypropanenitrile

Cat. No.: B1201781

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This guide provides crucial safety and logistical information for the handling of **3,3-Dimethoxypropanenitrile** (CAS No. 57597-62-3) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification

3,3-Dimethoxypropanenitrile is classified as a combustible liquid that can cause serious eye irritation.^[1] It is also harmful if swallowed, inhaled, or in contact with skin.^{[2][3]} Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.^[1]

Chemical and Physical Properties

The following table summarizes key quantitative data for **3,3-Dimethoxypropanenitrile**.

Property	Value	Source
Molecular Formula	C5H9NO2	[3]
Molecular Weight	115.13 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2][4]
Density	1.026 g/mL at 25 °C	[2][5]
Boiling Point	178 - 180 °C	[4]
Flash Point	71 °C	[4]
Refractive Index	1.4130 to 1.4150 (20°C, 589nm)	[2]

Personal Protective Equipment (PPE)

To prevent exposure, appropriate personal protective equipment must be worn when handling **3,3-Dimethoxypropanenitrile**.[6]

- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] A face shield should be used in situations with a potential for splashing.[6][8]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.[7] While disposable nitrile gloves offer broad short-term protection, it is advisable to consult the glove manufacturer's resistance guide for specific chemicals.[8]
 - Clothing: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[7][9] For substances like this, flame-retardant and antistatic protective clothing is recommended. Ensure shoes cover the entire foot.[8]
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation where vapors or aerosols may be generated, a NIOSH/MSHA approved respirator is required.[7] A respiratory protection program, including fit testing, must be in place.[8]

Operational Plan

A systematic approach to handling and storage is essential for safety.

Handling

- Always work in a well-ventilated area, such as a chemical fume hood.[7][10]
- Wash hands and any exposed skin thoroughly after handling the chemical.[1]
- Avoid contact with eyes, skin, and clothing.[7][10]
- Keep the container tightly closed when not in use.[7][10]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][10] Take precautionary measures against static discharge.
- Do not eat, drink, or smoke when using this product.[2]

Storage

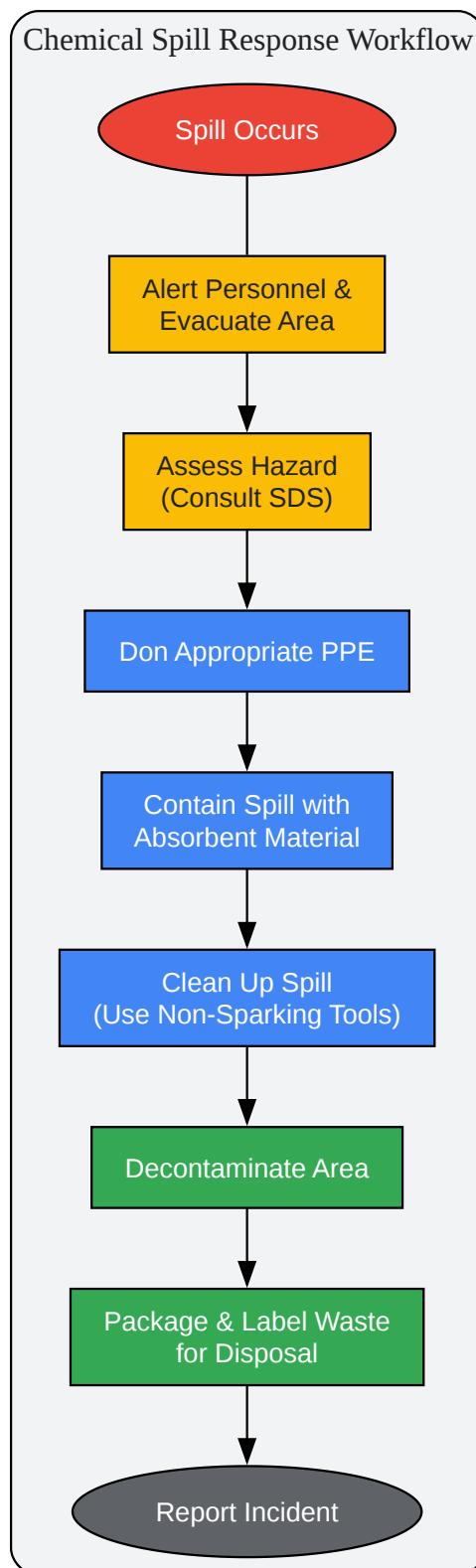
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][10]
- Keep away from incompatible substances such as oxidizing agents.[4][10]
- The recommended storage temperature can be found on the product label.

Spill Management Plan

Immediate and appropriate response to a spill is critical. For any spill you are not equipped or trained to handle, or for spills larger than 50ml, evacuate the area and contact your institution's emergency response team.[11]

- Alert Personnel: Immediately notify everyone in the vicinity.[12]
- Assess the Hazard: Identify the spilled material and consult the Safety Data Sheet (SDS).
- Don PPE: Wear the appropriate PPE as outlined above before attempting cleanup.[11]

- Contain the Spill: Confine the spill to the smallest possible area using absorbent, non-combustible material like sand, earth, or vermiculite.[10]
- Clean Up:
 - Remove all sources of ignition.[10]
 - Apply absorbent material from the perimeter inward, ensuring the spill is fully covered.[12]
 - Use non-sparking tools to collect the absorbed material.[10]
 - Place the contaminated material into a suitable, sealed container for disposal.[12]
- Decontaminate: Wash the spill area thoroughly with a mild detergent solution and water.[13]
- Dispose: All contaminated materials, including PPE, must be disposed of as hazardous waste according to institutional and local regulations.[11]



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Caption: Workflow for responding to a chemical spill.

Waste Disposal Plan

Disposal of **3,3-Dimethoxypropanenitrile** and any contaminated materials must be handled as hazardous waste.

- Collection: Collect waste in a compatible and properly sealed container.[14][15] The container must be clearly labeled as hazardous waste from the moment the first drop is added.[15]
- Storage: Store waste containers in a designated satellite accumulation area.[15]
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.[1] Follow all federal, state, and local environmental regulations. Never dispose of this chemical down the drain or in the regular trash.[15][16]

First Aid Plan

In case of exposure, follow these first aid measures immediately.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[7]
- Skin Contact: Take off all contaminated clothing. Wash the affected skin area immediately with plenty of soap and water for at least 15 minutes.[10] If skin irritation persists, consult a physician.[1]
- Inhalation: Move the person to fresh air.[7][10] If the person is not breathing, give artificial respiration.[10] If symptoms occur, get medical attention.[1]
- Ingestion: Clean the mouth with water and then drink plenty of water.[1] Never give anything by mouth to an unconscious person.[7][17] Call a physician or poison control center immediately.[2]

Experimental Protocols

Detailed experimental protocols involving **3,3-Dimethoxypropanenitrile** are specific to the procedure being performed and are not available in general safety documents. Researchers

must develop or consult their institution-specific Standard Operating Procedures (SOPs) for their particular application. These SOPs should incorporate the safety and handling information provided in this guide and the manufacturer's Safety Data Sheet (SDS).

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